

Application Notes and Protocols for (±)-LY-426965 Dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (±)-LY-426965 dihydrochloride

Cat. No.: B1675695

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed safety and handling guidelines for **(±)-LY-426965 dihydrochloride**, a selective 5-HT_{1A} receptor antagonist. The information is intended to ensure safe laboratory practices and proper use of this compound in research settings.

Safety and Handling

According to the Safety Data Sheet (SDS), **(±)-LY-426965 dihydrochloride** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[1] However, as with any chemical compound, it is essential to follow standard laboratory safety procedures.

1.1. Personal Protective Equipment (PPE)

While no special measures are required, the use of standard personal protective equipment is recommended to minimize exposure.[1] This includes:

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).
- Body Protection: Wear a laboratory coat.

1.2. General Handling Precautions

- Avoid inhalation of dust.
- Avoid contact with eyes and skin.
- Handle in a well-ventilated area.
- Wash hands thoroughly after handling.

1.3. Storage

- Store in a tightly closed container.[\[1\]](#)
- Keep in a dry and cool place.

1.4. First Aid Measures

- After inhalation: Move to fresh air. If any symptoms occur, consult a physician.[\[1\]](#)
- After skin contact: Wash off with soap and plenty of water. The product is generally not expected to cause skin irritation.[\[1\]](#)
- After eye contact: Rinse thoroughly with plenty of water for several minutes.[\[1\]](#)
- After ingestion: If symptoms persist, consult a doctor.[\[1\]](#)

Physical and Chemical Properties

Property	Value
Chemical Formula	C ₂₈ H ₄₀ Cl ₂ N ₂ O ₂
Molecular Weight	507.5 g/mol
Appearance	Solid
Solubility	Soluble in DMSO

Toxicological Information

The toxicological properties of **(±)-LY-426965 dihydrochloride** have not been thoroughly investigated.^[1] Therefore, no quantitative data on acute or chronic toxicity, such as LD50 or LC50 values, are available. It is recommended to handle this compound with the care due to a substance of unknown toxicity.

Experimental Protocols

4.1. Preparation of a Stock Solution

This protocol describes the preparation of a stock solution of **(±)-LY-426965 dihydrochloride** for in vitro experiments.

Materials:

- **(±)-LY-426965 dihydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

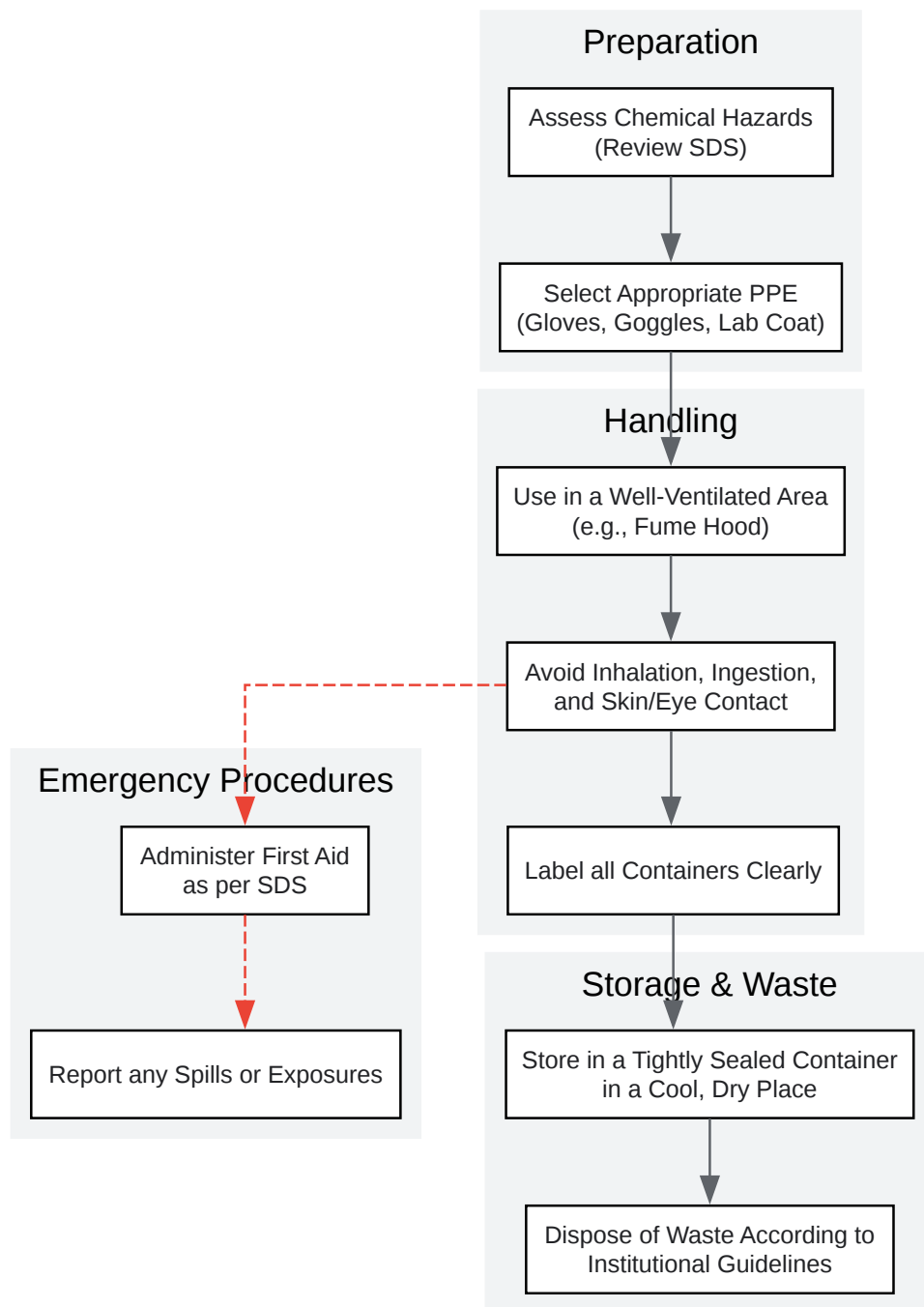
Procedure:

- Determine the required concentration and volume of the stock solution. For example, to prepare a 10 mM stock solution.
- Calculate the required mass of **(±)-LY-426965 dihydrochloride**.
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL of a 10 mM solution: $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 507.5 \text{ g/mol} = 0.005075 \text{ g} = 5.075 \text{ mg}$
- Weigh the calculated amount of **(±)-LY-426965 dihydrochloride** powder using a calibrated analytical balance in a fume hood or on a dedicated weighing station.

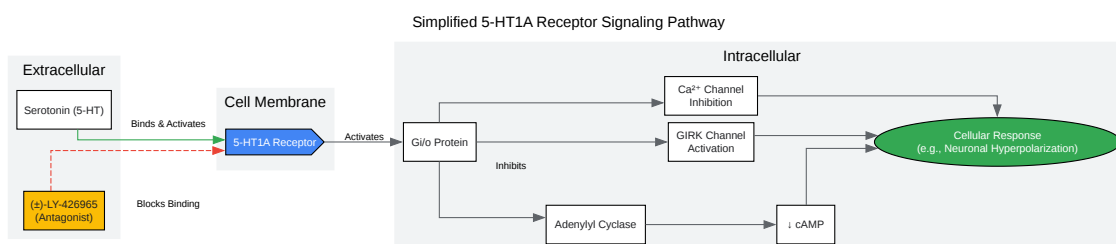
- Transfer the powder to a sterile microcentrifuge tube or vial.
- Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO to 5.075 mg of the compound.
- Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary.
- Store the stock solution at -20°C or -80°C for long-term storage. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Visualizations

General Laboratory Safety Workflow

[Click to download full resolution via product page](#)

Caption: General laboratory safety workflow for handling chemical compounds.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for (±)-LY-426965 Dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1675695#ly-426965-dihydrochloride-safety-and-handling-guidelines\]](https://www.benchchem.com/product/b1675695#ly-426965-dihydrochloride-safety-and-handling-guidelines)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com